

Application Notes and Protocols for High-Throughput Screening Assays Involving (R)-Omeprazole

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Compound of Interest

Compound Name: (R)-Omeprazole

Cat. No.: B128189

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and data for high-throughput screening (HTS) assays involving **(R)-Omeprazole**. **(R)-Omeprazole** is a specific substrate for the cytochrome P450 2C19 (CYP2C19) enzyme, making it an excellent probe for identifying potential drug-drug interactions and for screening compound libraries for novel CYP2C19 inhibitors. Additionally, as a proton pump inhibitor (PPI), **(R)-Omeprazole** can be used as a reference compound in HTS campaigns aimed at discovering new inhibitors of gastric acid secretion.

Application Note 1: Biochemical HTS Assay for CYP2C19 Inhibition

This biochemical assay is designed for the high-throughput screening of compound libraries to identify inhibitors of the CYP2C19 enzyme, using **(R)-Omeprazole** as a probe substrate. The assay measures the formation of the primary metabolite, 5-hydroxy-(R)-Omeprazole, catalyzed by recombinant human CYP2C19.

Data Presentation

Table 1: Inhibition of CYP2C19 by Omeprazole and its Metabolites[1]

Compound	Inhibition Type	IC50 (μM)	K _i (μM)
Omeprazole	Time-Dependent	-	1.8
5-Hydroxyomeprazole	Reversible	25.5	18.9
Omeprazole Sulfone	Time-Dependent	-	11.2
5'-O-desmethylomeprazole	Time-Dependent	-	2.9
Carboxyomeprazole	Reversible	118	102

Note: Data represents in vitro inhibition constants. IC₅₀ and K_i values can vary depending on specific assay conditions.

Experimental Protocol

1. Reagents and Materials:

- Recombinant human CYP2C19 enzyme
- **(R)-Omeprazole**
- NADPH regenerating system (e.g., glucose-6-phosphate, glucose-6-phosphate dehydrogenase, NADP⁺)
- Potassium phosphate buffer (100 mM, pH 7.4)
- Test compounds dissolved in DMSO
- Acetonitrile
- Internal standard for LC-MS/MS analysis (e.g., deuterated 5-hydroxyomeprazole)
- 384-well microplates

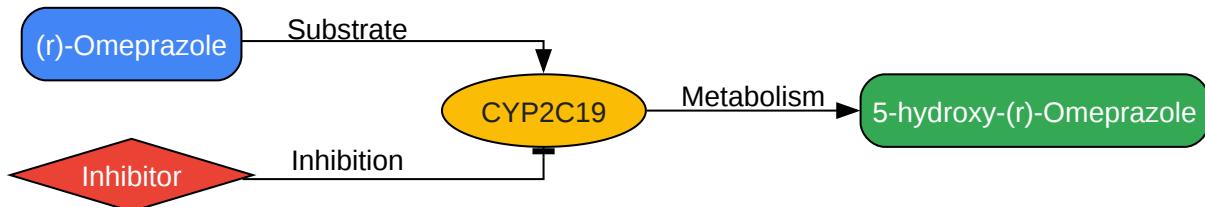
2. Assay Procedure:

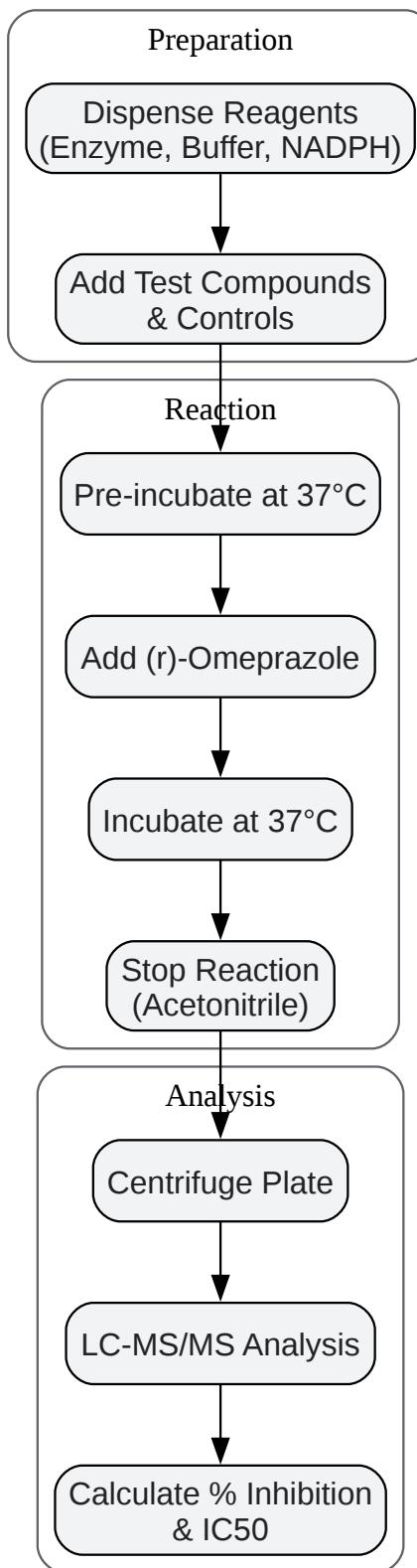
- Prepare a master mix containing potassium phosphate buffer, NADPH regenerating system, and recombinant CYP2C19 enzyme.
- Dispense 10 μ L of the master mix into each well of a 384-well plate.
- Add 100 nL of test compound solution or DMSO (vehicle control) to the appropriate wells.
- Pre-incubate the plate at 37°C for 10 minutes.
- Initiate the reaction by adding 5 μ L of **(R)-Omeprazole** solution (final concentration, e.g., 5 μ M).
- Incubate the reaction at 37°C for 20 minutes.
- Stop the reaction by adding 15 μ L of ice-cold acetonitrile containing the internal standard.
- Centrifuge the plate to pellet precipitated protein.
- Transfer the supernatant to a new plate for analysis.

10. Detection and Analysis:

- Analyze the formation of 5-hydroxy-**(R)-Omeprazole** using a validated LC-MS/MS method.
- Calculate the percent inhibition for each test compound relative to the vehicle control.
- Determine the IC₅₀ values for active compounds by fitting the concentration-response data to a suitable sigmoidal dose-response model.

Visualization



[Click to download full resolution via product page](#)**CYP2C19 metabolic pathway of (r)-Omeprazole.**

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Biochemical HTS assay workflow.

Application Note 2: Cell-Based HTS Assay for Proton Pump Inhibitors

This cell-based assay is designed to identify novel inhibitors of gastric acid secretion by measuring the acidification of the extracellular medium of a human gastric adenocarcinoma cell line (e.g., AGS cells). **(R)-Omeprazole** is used as a positive control to validate assay performance.

Data Presentation

Table 2: Effect of Omeprazole on Gastric Cancer Cell Viability[2]

Cell Line	Treatment	Concentration (μM)	% Viability (relative to control)
Melanoma	Omeprazole	100	~80%
Adenocarcinoma	Omeprazole	100	~75%
Lymphoma	Omeprazole	100	~90%

Note: This data illustrates the effect of omeprazole on the viability of different cancer cell lines, which can be a secondary endpoint in a screen for proton pump inhibitors.

Experimental Protocol

1. Reagents and Materials:

- Human gastric adenocarcinoma cell line (e.g., AGS)
- Cell culture medium (e.g., F-12K Medium) supplemented with fetal bovine serum and antibiotics
- Hanks' Balanced Salt Solution (HBSS)

- Fluorescent pH indicator dye (e.g., BCECF-AM)
- Histamine or other secretagogue to stimulate acid secretion
- **(R)-Omeprazole**
- Test compounds dissolved in DMSO
- 96-well or 384-well black, clear-bottom microplates

2. Assay Procedure:

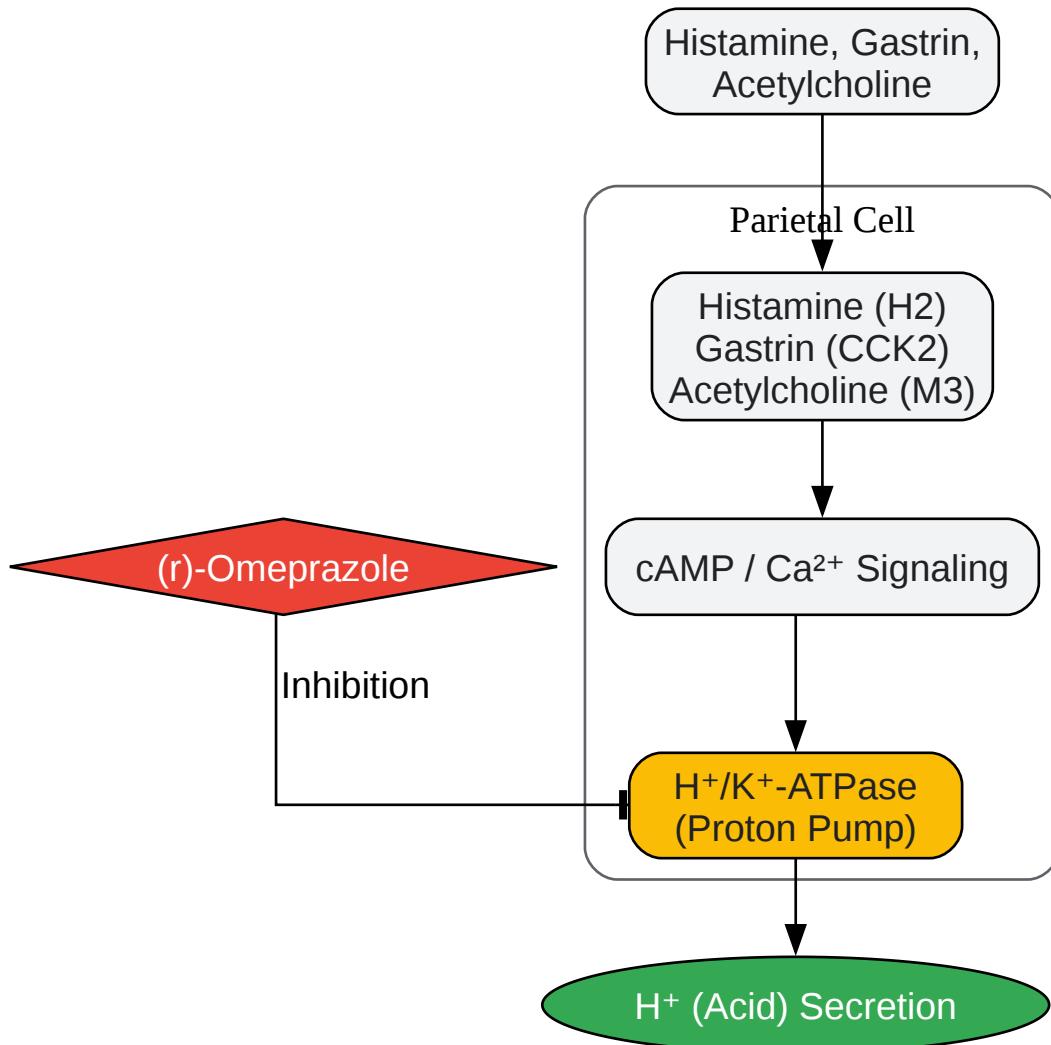
- Seed cells into microplates and culture until they form a confluent monolayer.
- Wash the cells with HBSS.
- Load the cells with the fluorescent pH indicator dye according to the manufacturer's instructions.
- Wash the cells to remove excess dye.
- Add HBSS containing the test compounds or **(R)-Omeprazole** (positive control) and incubate for a specified time (e.g., 30 minutes).
- Stimulate acid secretion by adding a secretagogue (e.g., histamine).
- Immediately measure the fluorescence intensity at appropriate excitation and emission wavelengths using a plate reader.
- Monitor the change in fluorescence over time as an indicator of extracellular pH change.

9. Detection and Analysis:

- The rate of decrease in fluorescence intensity corresponds to the rate of extracellular acidification.
- Calculate the percent inhibition of acidification for each test compound relative to the vehicle control.

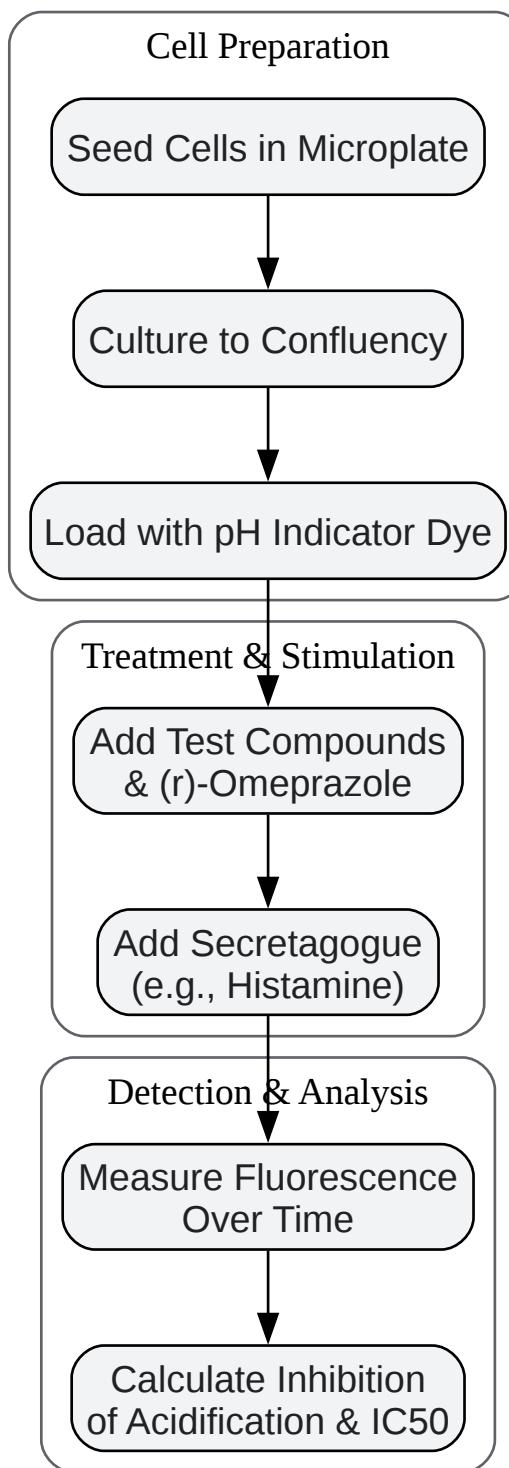
- Determine the IC₅₀ values for active compounds.

Visualization



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Gastric acid secretion signaling pathway.

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Cell-based HTS assay workflow.

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References

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- 2. Effect of proton pump inhibitor pretreatment on resistance of solid tumors to cytotoxic drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
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